

An In-depth Technical Guide to 2-(3-Phenylpropyl)pyridine: Structure and Synthesis

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Compound of Interest

Compound Name: 2-(3-Phenylpropyl)Pyridine

Cat. No.: B1585362

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For researchers, scientists, and professionals in drug development, **2-(3-phenylpropyl)pyridine** is a molecule of significant interest due to its versatile applications. This technical guide provides a comprehensive overview of its chemical structure and a detailed examination of its synthesis methodologies, complete with experimental protocols and quantitative data.

Core Structure and Identification

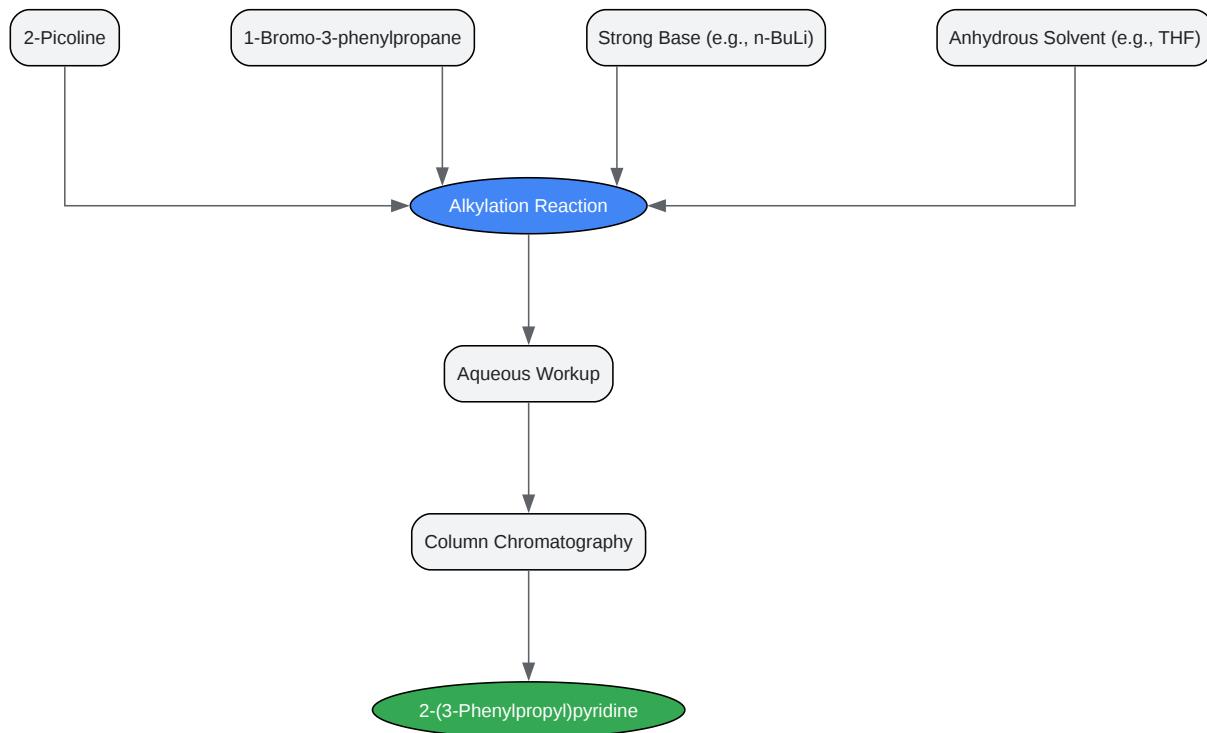
2-(3-Phenylpropyl)pyridine is a heterocyclic aromatic compound. Its structure consists of a pyridine ring where the hydrogen atom at the second position is substituted with a 3-phenylpropyl group.^[1] This substitution imparts specific chemical properties that make it a valuable intermediate and building block in organic synthesis.^[2]

Identifier	Value
IUPAC Name	2-(3-phenylpropyl)pyridine
CAS Number	2110-18-1
Molecular Formula	C14H15N
Molecular Weight	197.28 g/mol
SMILES	C1=CC=C(C=C1)CCCC2=CC=CC=N2
InChI	InChI=1S/C14H15N/c1-2-7-13(8-3-1)9-6-11-14-10-4-5-12-15-14/h1-5,7-8,10,12H,6,9,11H2

Synthesis of 2-(3-Phenylpropyl)pyridine

The synthesis of **2-(3-phenylpropyl)pyridine** can be achieved through various chemical reactions. A common and effective method involves the alkylation of 2-picoline with a phenylpropyl halide. Below is a generalized reaction scheme and a detailed experimental protocol for a representative synthesis.

Synthesis Workflow



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Caption: General workflow for the synthesis of **2-(3-Phenylpropyl)pyridine**.

Experimental Protocol: Alkylation of 2-Picoline

This protocol details a common laboratory-scale synthesis of **2-(3-phenylpropyl)pyridine**.

Materials:

- 2-Picoline

- 1-Bromo-3-phenylpropane
- n-Butyllithium (n-BuLi) in hexanes
- Anhydrous tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH4Cl) solution
- Saturated aqueous sodium bicarbonate (NaHCO3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO4)
- Silica gel for column chromatography
- Hexanes
- Ethyl acetate

Procedure:

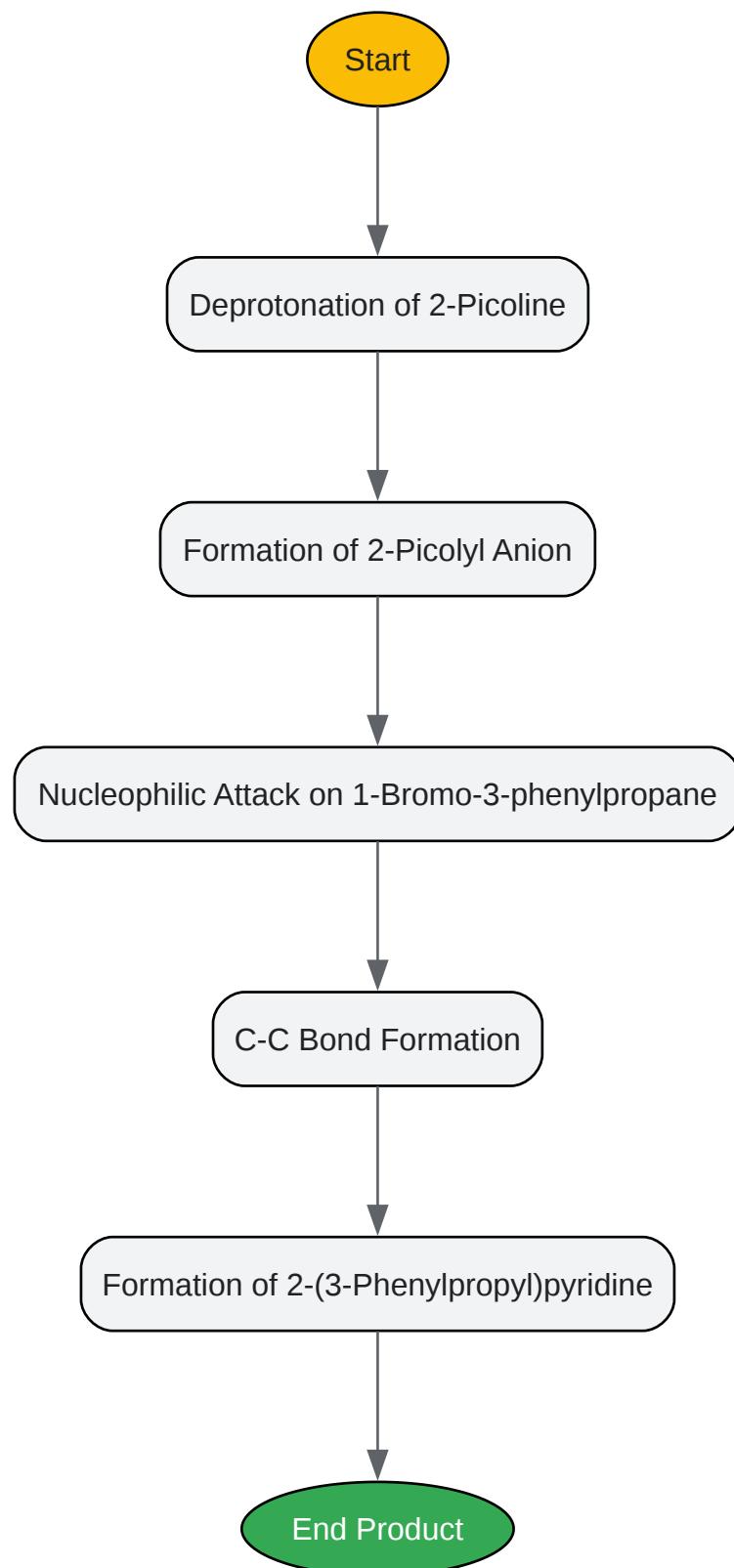
- **Reaction Setup:** A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet is charged with anhydrous THF and cooled to -78 °C in a dry ice/acetone bath.
- **Deprotonation:** 2-Picoline is added to the flask, followed by the dropwise addition of n-butyllithium solution over 15 minutes. The resulting deep red solution is stirred at -78 °C for 30 minutes.
- **Alkylation:** 1-Bromo-3-phenylpropane is added dropwise to the solution. The reaction mixture is stirred at -78 °C for 2 hours and then allowed to warm to room temperature overnight.
- **Quenching:** The reaction is carefully quenched by the slow addition of saturated aqueous NH4Cl solution.
- **Extraction:** The aqueous layer is separated and extracted with ethyl acetate. The combined organic layers are washed with saturated aqueous NaHCO3 solution and brine.

- Drying and Concentration: The organic layer is dried over anhydrous MgSO₄, filtered, and the solvent is removed under reduced pressure to yield the crude product.
- Purification: The crude product is purified by silica gel column chromatography using a gradient of hexanes and ethyl acetate as the eluent to afford pure **2-(3-phenylpropyl)pyridine**.

Parameter	Value
Typical Yield	75-85%
Reaction Time	12-16 hours
Reaction Temperature	-78 °C to Room Temperature
Purity (Post-Chromatography)	>98% (by GC-MS)

Logical Relationship of Synthesis Steps

The synthesis process follows a logical progression of chemical transformations, each with a specific purpose.



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Caption: Logical steps in the synthesis of **2-(3-Phenylpropyl)pyridine**.

This technical guide provides a foundational understanding of the structure and a viable synthetic route for **2-(3-phenylpropyl)pyridine**, offering valuable information for researchers and professionals in the field of chemical and pharmaceutical development. The provided experimental details can be adapted for various scales of production.

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References

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